

# Meta-analysis of Enzastaurin preclinical efficacy

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Compound of Interest		
Compound Name:	Enzastaurin	
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# **Enzastaurin: A Preclinical Comparative Guide**

**Enzastaurin**, an oral serine/threonine kinase inhibitor, has been the subject of extensive preclinical research for its potential as an anti-cancer agent. This guide provides a meta-analysis of its preclinical efficacy, offering a comparative overview against standard-of-care therapies in specific cancer types. The data presented herein is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of **Enzastaurin**'s preclinical profile.

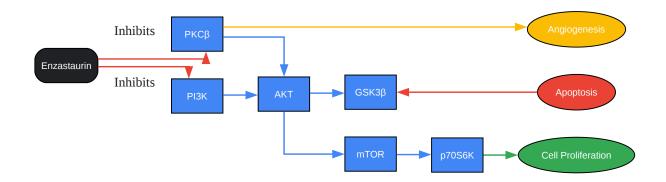
## **Mechanism of Action**

**Enzastaurin** primarily targets Protein Kinase C beta (PKCβ), a key enzyme in signal transduction pathways that regulate cell proliferation, apoptosis, and angiogenesis.[1][2][3] By selectively inhibiting PKCβ, **Enzastaurin** disrupts downstream signaling through the PI3K/AKT pathway.[1][3] This multifaceted mechanism of action leads to the suppression of tumor growth by inducing apoptosis (programmed cell death), inhibiting cell proliferation, and reducing the formation of new blood vessels that supply tumors (angiogenesis).[1][3]

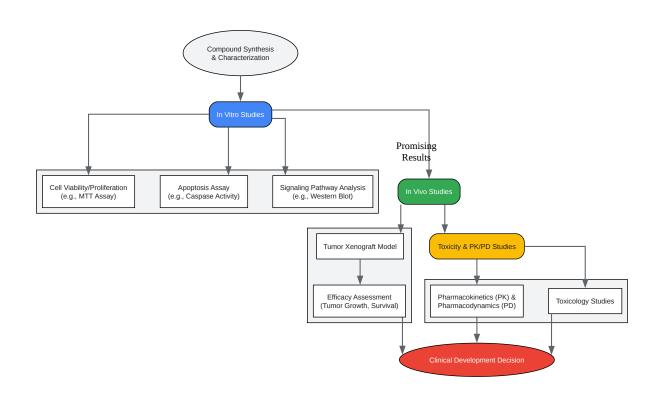
## **Signaling Pathway**

The following diagram illustrates the signaling pathway targeted by **Enzastaurin**.









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### References

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